

Proper Disposal of 1-Tetradecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Tetradecanol

CAS No.: 68855-56-1

Cat. No.: B10858320

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Ensuring the safe and environmentally responsible disposal of **1-Tetradecanol** is critical for laboratory safety and compliance. This guide provides essential procedural information for researchers, scientists, and drug development professionals on how to manage and dispose of this substance, which is also known as Myristyl alcohol.

Hazard Identification and Safety Summary

1-Tetradecanol is classified as a hazardous substance. It is recognized for causing serious eye irritation and is very toxic to aquatic life, with long-lasting effects.^{[1][2][3][4]} As a combustible solid, it can form explosive mixtures with air if dispersed as a fine dust.^[1]

Key Hazard Information:

Hazard Type	Description	Citations
Eye Irritation	Causes serious eye irritation.	[2] [4] [5]
Environmental	Very toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.	[1] [2] [3]
Physical	Combustible solid. Fine dust may form explosive mixtures with air.	[1]
Incompatibilities	Strong oxidizing agents, acid anhydrides, and acid chlorides.	[5]

Personal Protective Equipment (PPE)

Before handling **1-Tetradecanol**, especially during spill cleanup or disposal, appropriate personal protective equipment must be worn.

Equipment	Specification	Citations
Eye/Face Protection	Safety glasses or chemical goggles.	[1] [6]
Hand Protection	Chemical-impermeable gloves.	[6]
Skin Protection	Protective clothing to prevent skin exposure.	[2] [5]
Respiratory Protection	A particulate respirator should be used, especially where dust may be generated.	[1] [6]

Spill Management Procedures

Immediate and correct response to a spill is crucial to prevent environmental contamination and ensure personnel safety.

Minor Spills:

- Remove Ignition Sources: Immediately eliminate all potential sources of ignition from the area.[\[1\]](#)
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Prevent the spill from spreading.
- Clean-Up: Use dry clean-up procedures to avoid generating dust.[\[1\]](#) Sweep or vacuum the material.
- Collect Waste: Place the spilled material into a suitable, clearly labeled container for hazardous waste disposal.[\[1\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly. Do not allow wash water to enter drains.[\[1\]](#)

Major Spills:

- Alert Personnel: Immediately advise personnel in the vicinity of the hazard.[\[1\]](#)
- Evacuate: Keep people away from and upwind of the spill.[\[6\]](#)
- Contact Emergency Responders: Alert your institution's emergency responders, providing the location and nature of the hazard.[\[1\]](#)
- Containment: If it is safe to do so, prevent further leakage or spillage.[\[2\]](#)[\[6\]](#)

Step-by-Step Disposal Protocol

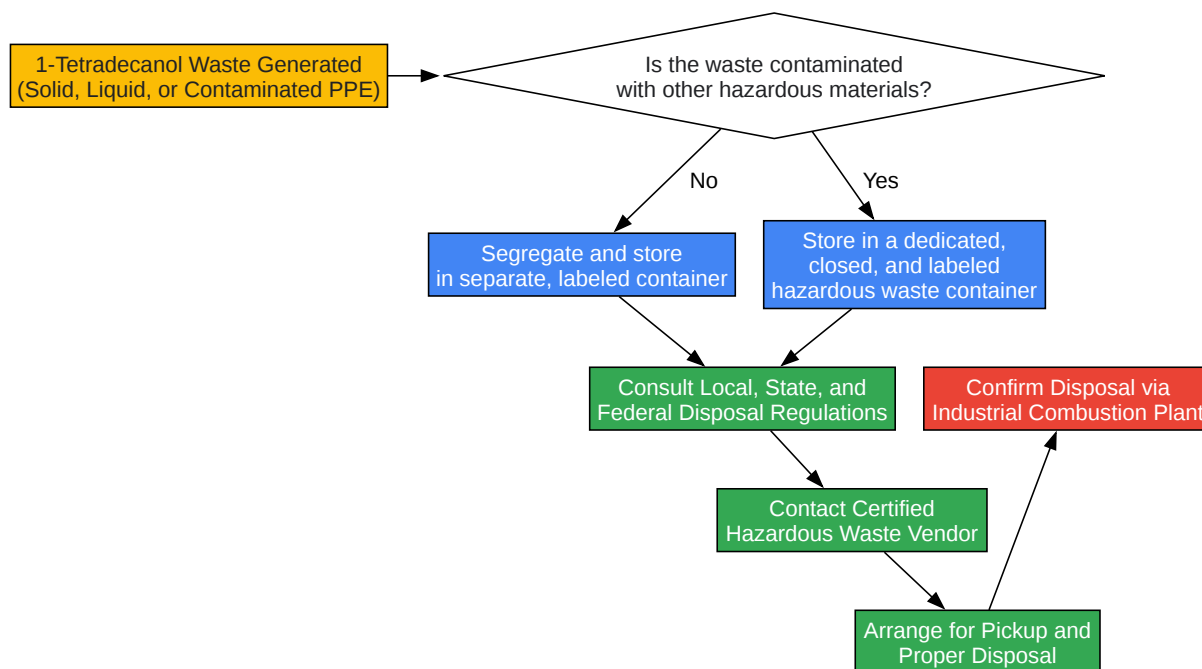
The disposal of **1-Tetradecanol** must be treated as hazardous waste to mitigate its high toxicity to aquatic ecosystems.[\[1\]](#)[\[3\]](#)

- Segregate Waste: Collect all **1-Tetradecanol** waste, including contaminated materials, in a dedicated, suitable, and clearly labeled container.[\[7\]](#)
- Avoid Drains: Under no circumstances should **1-Tetradecanol** or its washings be allowed to enter drains or waterways.[\[1\]](#)[\[6\]](#)

- Consult Regulations: Disposal procedures are governed by local, state, and federal regulations.^[1] Always consult these specific requirements to ensure full compliance.
- Contact Waste Management Authority: Engage with your institution's designated Waste Management Authority or a licensed hazardous waste disposal contractor to arrange for collection and disposal.^{[1][2]}
- Recycling Options: Where possible, consult the manufacturer about potential recycling options before committing to disposal.^{[1][8]}
- Transportation: For transport, **1-Tetradecanol** is classified under UN Number 3077 as an "ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S.".^[1]

Logical Workflow for 1-Tetradecanol Waste Handling

The following diagram illustrates the decision-making process for the proper management and disposal of **1-Tetradecanol** waste.



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Caption: Decision workflow for **1-Tetradecanol** waste management.

Quantitative Data Summary

This table summarizes key quantitative data for **1-Tetradecanol**, useful for safety assessments and handling procedures.

Property	Value	Citations
Molecular Weight	214.39 g/mol	[8]
Melting Point	36-39 °C	
Boiling Point	277-288 °C at 1013 hPa	
Flash Point	145 °C	
Density	0.8 g/cm ³ at 60 °C	
Water Solubility	1.3 mg/L at 23 °C	[6]
LD50 Oral (Rat)	> 2000 mg/kg	[6]
LD50 Dermal (Rabbit)	8000 mg/kg	[6]

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